

An In-depth Technical Guide to Ethyl 5-bromo-1-benzothiophene-2-carboxylate

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Compound of Interest

Compound Name: Ethyl 5-bromo-1-benzothiophene-2-carboxylate

Cat. No.: B1647644

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This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals interested in **Ethyl 5-bromo-1-benzothiophene-2-carboxylate**. It covers the compound's chemical identity, synthesis, analytical characterization, and its significant applications as a key intermediate in medicinal chemistry and materials science.

Introduction and Chemical Identity

Ethyl 5-bromo-1-benzothiophene-2-carboxylate is a heterocyclic organic compound featuring a benzothiophene core. This structure is characterized by a benzene ring fused to a thiophene ring. The molecule is further functionalized with a bromine atom at the 5-position and an ethyl carboxylate group at the 2-position, making it a versatile building block in organic synthesis.^{[1][2]} Its strategic placement of reactive sites—the bromine atom for cross-coupling reactions and the ester for amide bond formation or reduction—renders it highly valuable for creating diverse and complex molecular architectures.^[2]

The benzothiophene motif is a prominent scaffold in medicinal chemistry, known to impart significant pharmacological activity. Consequently, this compound serves as a crucial starting material for the synthesis of potential therapeutics targeting a range of diseases.^{[1][2]}

Key Identifiers and Properties:

Property	Value	Source(s)
CAS Number	13771-68-1	[1] [3] [4]
Molecular Formula	C ₁₁ H ₉ BrO ₂ S	[1] [3] [4]
Molecular Weight	285.16 g/mol	[1] [4]
IUPAC Name	ethyl 5-bromo-1-benzothiophene-2-carboxylate	[4]
Synonyms	Ethyl 5-bromo-1-benzothiophene-2-carboxylate, 5-Bromo-1-ethoxybenzo[b]thiophene-2-carboxylic acid, 5-bromobenzo[b]thiophene-2-carboxylic acid ethyl ester	[1] [4]
Appearance	White to off-white solid (typical)	
SMILES	CCOC(=O)C1=CC2=C(S1)C=CC(=C2)Br	[4]
InChIKey	QYNBPINLQQVHBJ-UHFFFAOYSA-N	[4]

Synthesis and Mechanistic Rationale

The synthesis of **Ethyl 5-bromo-1-benzothiophene-2-carboxylate** is not commonly detailed as a direct, one-pot reaction in readily available literature, as it is often a commercially available starting material. However, a logical and established synthetic approach involves the esterification of the corresponding carboxylic acid, 5-bromobenzo[b]thiophene-2-carboxylic acid.

Proposed Synthetic Workflow:

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References

- 1. Cas 13771-68-1, Ethyl 5-bromo-1-benzothiophene-2-carboxylate | lookchem [lookchem.com]
- 2. Ethyl 5-bromo-1-benzo[b]thiophene-2-carboxylate [myskinrecipes.com]
- 3. Ethyl 5-Bromo-1-benzothiophene-2-carboxylate - Amerigo Scientific [amerigoscientific.com]
- 4. Ethyl 5-bromo-1-benzothiophene-2-carboxylate | C11H9BrO2S | CID 23261725 - PubChem [pubchem.ncbi.nlm.nih.gov]
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